

Ep300/CREBBP-IN-2 solubility and preparation

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Compound of Interest

Compound Name: Ep300/CREBBP-IN-2

Cat. No.: B15140443

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Technical Support Center: Ep300/CREBBP-IN-2

This technical support center provides guidance for researchers, scientists, and drug development professionals on the solubility and preparation of **Ep300/CREBBP-IN-2** (CAS: 2259641-59-1).

Frequently Asked Questions (FAQs)

Q1: What is **Ep300/CREBBP-IN-2**?

Ep300/CREBBP-IN-2 is a potent and orally active inhibitor of the histone acetyltransferases (HATs) EP300 (also known as p300) and CREBBP (CREB-binding protein)[1]. These enzymes are crucial regulators of gene expression through the acetylation of histone and non-histone proteins, and their dysregulation is implicated in various diseases, including cancer[2].

Q2: What are the primary research applications for this inhibitor?

Ep300/CREBBP-IN-2 is primarily used in cancer research to study the effects of inhibiting EP300 and CREBBP enzymatic activity. Research areas include, but are not limited to, hematological malignancies and other cancers where these acetyltransferases are considered therapeutic targets[2].

Q3: What is the molecular weight of **Ep300/CREBBP-IN-2**?

The molecular weight of **Ep300/CREBBP-IN-2** is 516.51 g/mol [3].



Q4: Is specific solubility data for Ep300/CREBBP-IN-2 publicly available?

As of the latest update, detailed public solubility data and specific preparation protocols from the manufacturer for **Ep300/CREBBP-IN-2** (CAS: 2259641-59-1) are not readily available in public datasheets. Chemical suppliers that list this product, such as Targetmol and AbMole BioScience, confirm its identity and basic properties but do not provide explicit instructions for its dissolution[1][3]. It is highly recommended to contact the specific supplier for the most accurate and up-to-date solubility information.

Troubleshooting Guides

This section provides general guidance for the preparation of solutions of chemical inhibitors like **Ep300/CREBBP-IN-2**.

Issue 1: The compound is not dissolving in my chosen solvent.

- Initial Steps:
 - Consult the Supplier: The most reliable information will come from the manufacturer's datasheet or by contacting their technical support.
 - Solvent Selection: For many organic small molecules used in biological research, Dimethyl Sulfoxide (DMSO) is a common initial solvent for creating a high-concentration stock solution.
 - Gentle Warming: Gently warm the solution to 37°C.
 - Sonication: Use a sonicator bath to aid in dissolution.
 - Vortexing: Vigorous vortexing can also help to break up particulates and increase the rate of dissolution.

Issue 2: The compound precipitates when I dilute my stock solution into an aqueous buffer.

- Underlying Cause: This is a common issue when a compound is highly soluble in an organic solvent like DMSO but has poor solubility in aqueous solutions.
- Solutions:



- Reduce Final DMSO Concentration: Ensure the final concentration of DMSO in your experimental medium is low (typically <0.5%) to minimize solvent effects on your cells or assay.
- Use of Surfactants or Co-solvents: For in vivo preparations, co-solvents and surfactants
 are often necessary. While specific formulations for Ep300/CREBBP-IN-2 are not
 published, a common formulation for similar compounds involves a mixture of solvents
 such as:
 - DMSO
 - PEG300 (Polyethylene glycol 300)
 - Tween-80
 - Saline or Corn Oil
- Stepwise Dilution: Add the DMSO stock solution to the intermediate co-solvents before the final addition to the aqueous solution. Ensure thorough mixing at each step.

Experimental Protocols

Note: The following protocols are generalized best practices and should be adapted based on the specific recommendations from your compound supplier and your experimental needs.

In Vitro Stock Solution Preparation (General Protocol)

- Weighing the Compound: Carefully weigh the desired amount of Ep300/CREBBP-IN-2 solid
 in a sterile microfuge tube.
- Adding Solvent: Add the appropriate volume of high-purity DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Dissolution: Vortex the solution thoroughly. If necessary, use gentle warming (37°C) and sonication until the solid is completely dissolved.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.



Preparation of Working Solutions (General Protocol)

- Thawing: Thaw a single aliquot of the stock solution at room temperature.
- Dilution: Serially dilute the stock solution in your cell culture medium or assay buffer to the final desired concentration. It is crucial to add the stock solution to the aqueous medium while vortexing to ensure rapid and even dispersion, which can help prevent precipitation.

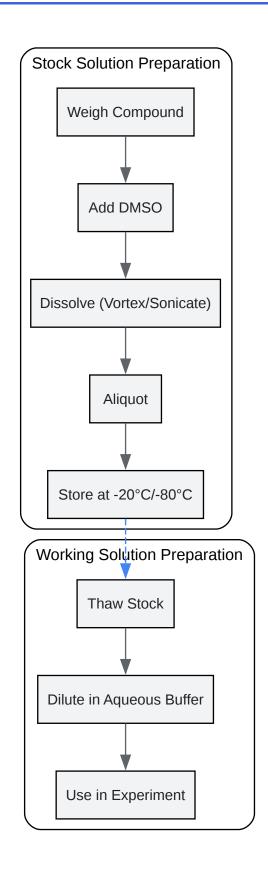
Data Presentation

As specific quantitative solubility data for **Ep300/CREBBP-IN-2** is not publicly available, a comparative table cannot be generated. Researchers should create their own solubility tables based on empirical testing with various solvents and concentrations, or by obtaining this information directly from the supplier.

Visualizations

Below are diagrams illustrating logical workflows for compound preparation and troubleshooting.





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Figure 1. A general workflow for preparing stock and working solutions of a chemical inhibitor.



Figure 2. A logical troubleshooting guide for addressing compound solubility issues.

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